

Personal protective equipment for handling 3,5-Dimethoxyphenol

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Compound of Interest

Compound Name: 3,5-Dimethoxyphenol

Cat. No.: B141022

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Essential Safety and Handling Guide for 3,5-Dimethoxyphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dimethoxyphenol**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Summary

3,5-Dimethoxyphenol is classified as an irritant.^{[1][2]} The primary hazards associated with this compound are:

- Skin Irritation: Causes skin irritation.^{[1][3]}
- Eye Irritation: Causes serious eye irritation.^{[1][3]}
- Respiratory Tract Irritation: May cause respiratory irritation.^{[1][3][4]}

The toxicological properties of this substance have not been fully investigated, and effects from exposure may be delayed.^[1]

Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs	Respiratory system

Source: Fisher Scientific, Sigma-Aldrich[3][4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,5-Dimethoxyphenol**. The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, Butyl rubber).[5][6]	To prevent skin contact and irritation.
Eye and Face Protection	ANSI-approved safety glasses with side shields or chemical splash goggles.[1][3] A face shield may be required for splash hazards.	To protect eyes from splashes and irritation.
Skin and Body Protection	A flame-resistant lab coat, fully buttoned.[5]	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[1][2] A NIOSH-approved respirator may be necessary for high-dust conditions.	To prevent inhalation and respiratory tract irritation.

Operational Plan for Safe Handling

Engineering Controls and Preparation:

- Always handle **3,5-Dimethoxyphenol** in a properly functioning chemical fume hood.[\[2\]](#)[\[5\]](#)
- Ensure an eyewash station and safety shower are readily accessible and their locations are known.[\[1\]](#)[\[5\]](#)
- Remove all potential ignition sources from the work area, as the compound is combustible.
[\[1\]](#)

Handling Procedures:

- Don PPE: Before handling, put on all required personal protective equipment as outlined in the table above.
- Inspect Container: Check the container for any damage or leaks before opening.
- Transferring: When transferring the chemical, do so slowly to minimize dust generation and accumulation.[\[1\]](#)
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Ventilation: Use with adequate ventilation to keep airborne concentrations low.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling, and before eating, drinking, or smoking.[\[4\]](#)
Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [3]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [3]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek medical attention. [1]

Disposal Plan

Waste containing **3,5-Dimethoxyphenol** must be treated as hazardous waste.[\[5\]](#)[\[6\]](#)

Waste Collection:

- Solid Waste: Collect contaminated consumables such as gloves, pipette tips, and paper towels in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.[\[2\]](#)[\[6\]](#)
- Liquid Waste: Collect aqueous and non-halogenated organic solvent solutions in separate, clearly labeled, and sealed hazardous waste containers.[\[6\]](#) Do not pour any waste down the drain.[\[2\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3,5-Dimethoxyphenol**," and the associated hazards (e.g., "Irritant,"

"Toxic").[1][2]

- Storage: Keep waste containers tightly sealed and stored in a designated, well-ventilated, and cool area, away from incompatible materials.[1]
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal contractor.[3][6]

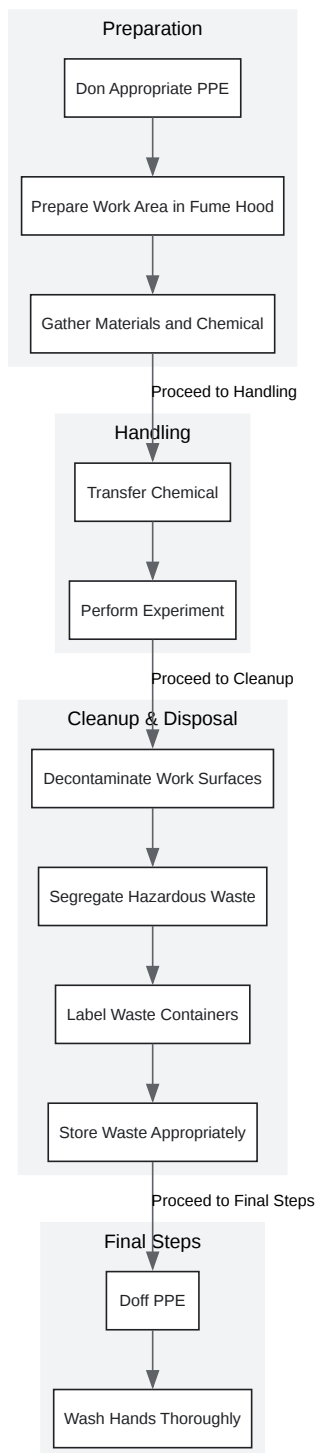
Physical and Chemical Properties

Property	Value
Appearance	Light yellow solid[3]
Molecular Formula	C ₈ H ₁₀ O ₃
Molecular Weight	154.16 g/mol [2]
Melting Point	40 - 45 °C / 104 - 113 °F[3]
Boiling Point	172 - 175 °C / 341.6 - 347 °F @ 17 mmHg[3]
Flash Point	78 °C / 172.4 °F[1][3]

Experimental Workflow Diagram

The following diagram outlines the logical workflow for the safe handling of **3,5-Dimethoxyphenol**.

Workflow for Handling 3,5-Dimethoxyphenol



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Caption: Safe handling workflow for **3,5-Dimethoxyphenol**.

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